

Application Notes and Protocols: Preparation of O-Toluic Acid-d7 Standard Solutions

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Compound of Interest

Compound Name: *O-Toluic acid-d7*

Cat. No.: *B3433361*

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This document provides a detailed protocol for the preparation of **O-Toluic acid-d7** standard solutions, which are commonly utilized as internal standards in quantitative analysis by mass spectrometry (MS), particularly in liquid chromatography-mass spectrometry (LC-MS) applications.^[1] Adherence to this protocol will ensure the accuracy and reproducibility of analytical results.

Quantitative Data Summary

The following table summarizes the key quantitative information for **O-Toluic acid-d7**.

Parameter	Value	Source(s)
Molecular Weight	143.19 g/mol	[2][3]
CAS Number	207742-73-2	[2][3]
Appearance	White to off-white solid	[4]
Solubility	Soluble in organic solvents (e.g., methanol, acetonitrile, ethanol, acetone); limited solubility in water.	[4]
Recommended Storage (Solid)	Store at room temperature or -20°C in a tightly sealed container, protected from light and moisture.	[1][3][5]
Stability (Solid)	Stable under recommended storage conditions. Re-analysis of chemical purity is recommended after three years if stored at room temperature.	[3]
Purity	≥98%	[1]

Experimental Protocol: Preparation of Standard Solutions

This protocol outlines the steps for preparing a stock solution and subsequent working standard solutions of **O-Toluic acid-d7**.

2.1. Materials and Equipment

- **O-Toluic acid-d7** (solid, purity ≥98%)
- Methanol (LC-MS grade) or Acetonitrile (LC-MS grade)
- Analytical balance (readable to at least 0.01 mg)

- Volumetric flasks (Class A; e.g., 10 mL, 25 mL, 50 mL, 100 mL)
- Calibrated pipettes (e.g., 10-100 μ L, 100-1000 μ L)
- Pipette tips
- Amber glass vials with screw caps for storage
- Sonicator (optional)
- Vortex mixer

2.2. Preparation of a 1 mg/mL Stock Solution

- **Weighing:** Accurately weigh approximately 10 mg of **O-Toluic acid-d7** into a clean, dry weighing boat using an analytical balance. Record the exact weight.
- **Dissolution:** Carefully transfer the weighed **O-Toluic acid-d7** to a 10 mL Class A volumetric flask.
- **Solvent Addition:** Add a small amount of the chosen solvent (e.g., methanol or acetonitrile), approximately 5-7 mL, to the volumetric flask.
- **Mixing:** Gently swirl the flask to dissolve the solid. If necessary, use a vortex mixer or a sonicator for a short period to ensure complete dissolution.
- **Dilution to Volume:** Once the solid is completely dissolved, bring the solution to the 10 mL mark with the same solvent. Use a pipette to add the final drops to ensure accuracy.
- **Homogenization:** Cap the flask and invert it at least 10-15 times to ensure the solution is homogeneous.
- **Labeling and Storage:** Transfer the stock solution to a properly labeled amber glass vial. The label should include the compound name, concentration, solvent, preparation date, and preparer's initials. Store the stock solution at -20°C.

2.3. Preparation of Working Standard Solutions

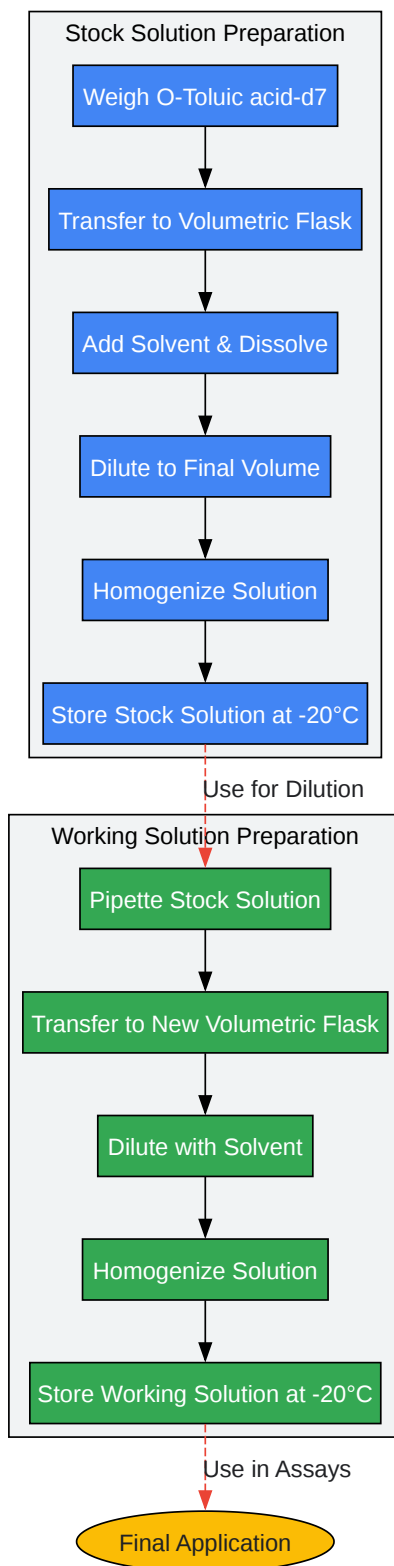
Working standard solutions are prepared by diluting the stock solution to the desired concentrations. The following is an example of preparing a 10 µg/mL working solution.

- **Pipetting:** Using a calibrated pipette, transfer 1 mL of the 1 mg/mL stock solution into a 100 mL Class A volumetric flask.
- **Dilution:** Dilute to the 100 mL mark with the same solvent used for the stock solution.
- **Homogenization:** Cap the flask and invert it at least 10-15 times to ensure a homogeneous solution.
- **Labeling and Storage:** Transfer the working solution to a labeled amber glass vial and store at -20°C. Further dilutions can be made serially to achieve the desired final concentrations for spiking into samples.

Experimental Workflow Diagram

The following diagram illustrates the workflow for preparing **O-Toluic acid-d7** standard solutions.

Workflow for O-Toluic Acid-d7 Standard Solution Preparation

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Caption: Workflow for preparing **O-Toluic acid-d7** standard solutions.

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